

Personal protective equipment for handling 4-Phenylpiperidine hydrochloride

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Compound of Interest

Compound Name: 4-Phenylpiperidine hydrochloride

Cat. No.: B080505

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Essential Safety and Handling Guide for 4-Phenylpiperidine Hydrochloride

This guide provides immediate safety and logistical information for researchers, scientists, and drug development professionals handling **4-Phenylpiperidine hydrochloride**. It outlines essential personal protective equipment, emergency procedures, and disposal plans to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

4-Phenylpiperidine hydrochloride is classified as a substance that can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[1][2]}

Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

Core PPE Requirements:

- **Hand Protection:** Wear protective gloves. Nitrile gloves are suitable for short-term protection against a broad range of chemicals.^[3] Always inspect gloves before use and dispose of them after handling the substance.^[4]

- **Eye and Face Protection:** Use safety glasses with side-shields or chemical splash goggles that meet approved standards. A face shield is recommended where there is a risk of splashing.[3]
- **Skin and Body Protection:** A lab coat or protective suit is required to prevent skin contact. Ensure the lab coat is buttoned and fits properly to cover as much skin as possible.[3]
- **Respiratory Protection:** Use only in a well-ventilated area or under a local exhaust system (fume hood).[1][2] If ventilation is inadequate or if dust is generated, a dust mask or a full-face respirator may be necessary.[5]

Quantitative Data Summary

The following table summarizes the key quantitative data for **4-Phenylpiperidine hydrochloride**.

Property	Value
Molecular Formula	C ₁₁ H ₁₆ ClN
Molecular Weight	197.70 g/mol
CAS Number	10272-49-8
Boiling Point	259.9°C at 760mmHg
Flash Point	113°C
Vapor Pressure	0.0126mmHg at 25°C
Purity	≥98%
Storage Temperature	Room temperature or between 0 - 8 °C

(Data sourced from multiple safety data sheets and chemical suppliers).[1][6][7]

Standard Operating Protocol for Handling

1. Preparation and Engineering Controls:

- Ensure a safety shower and eye wash station are readily accessible.

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[1][2]

- Keep the container tightly closed when not in use.[1][2]

2. Donning Personal Protective Equipment (PPE):

- Before handling, put on all required PPE as specified above: lab coat, safety goggles (and face shield if necessary), and gloves.

3. Handling and Use:

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][2]
- Wash hands thoroughly after handling.[1][2]

4. Accidental Release Measures:

- In case of a spill, evacuate non-essential personnel from the area.
- Wear appropriate PPE during cleanup.
- For solid spills, sweep up the material and place it into a suitable, closed container for disposal without creating dust.[2][4]
- Prevent the product from entering drains.[4]

Emergency and First Aid Procedures

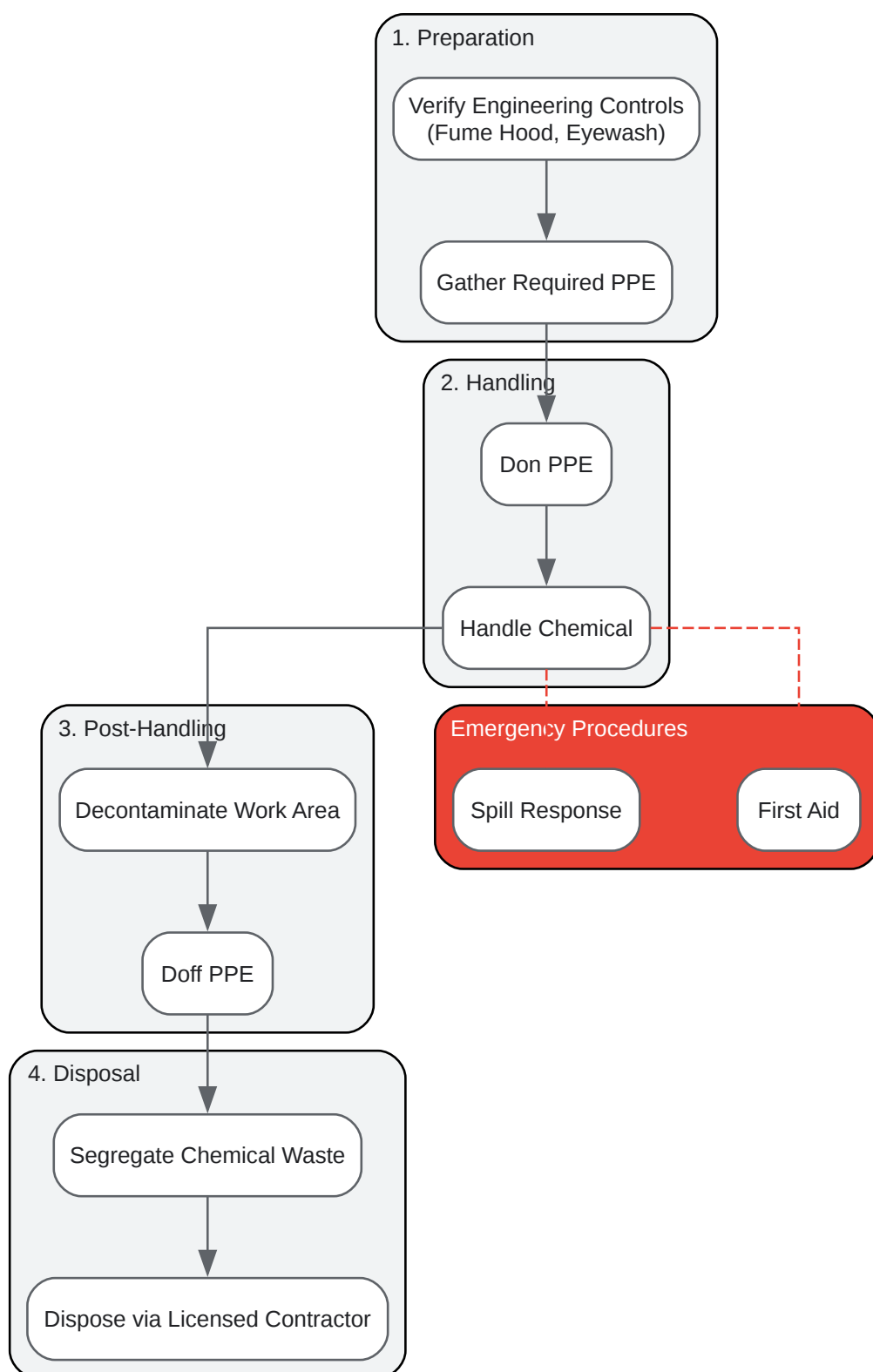
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, get medical advice/attention. [1] [2]
Skin Contact	Take off contaminated clothing immediately. Wash the affected skin with plenty of soap and water. If skin irritation occurs, get medical help. [1] [2] [8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [1] [2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Get medical advice/attention if you feel unwell. [5] [9]

Disposal Plan

- Dispose of **4-Phenylpiperidine hydrochloride** and its container in accordance with local, regional, and national regulations.
- The substance should be disposed of by a licensed waste disposal company.[\[2\]](#)
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.[\[4\]](#) Do not reuse empty containers.

Visual Workflow for Safe Handling

The following diagram illustrates the step-by-step process for the safe handling of **4-Phenylpiperidine hydrochloride**, from preparation to disposal.



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Caption: Safe handling workflow for **4-Phenylpiperidine hydrochloride**.

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